

Propyl Red (CAS Number 2641-01-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propyl red*

CAS No.: *2641-01-2*

Cat. No.: *B1294551*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Propyl Red, with the CAS number 2641-01-2, is a synthetic azo dye recognized for its utility as a pH indicator and a versatile stain in various scientific disciplines. This technical guide provides an in-depth overview of **Propyl Red**, encompassing its chemical and physical properties, a detailed synthesis protocol, and comprehensive experimental procedures for its primary applications. The information is curated to support researchers, scientists, and professionals in drug development in leveraging the full potential of this compound in their work. All quantitative data is presented in structured tables for clarity and comparative analysis, and key experimental workflows are illustrated with diagrams.

Introduction

Propyl Red, systematically named 2-(4-Dipropylaminophenylazo)benzoic acid, is an organic compound characterized by an azo group (-N=N-) linking a substituted benzoic acid and a dipropylaniline ring.^{[1][2]} This molecular structure is responsible for its distinct colorimetric properties, which are highly sensitive to changes in pH.^[3] Primarily known as an acid-base

indicator, **Propyl Red** exhibits a distinct color transition from red in acidic solutions to yellow in basic solutions over a pH range of approximately 4.6 to 6.6.[3]

Beyond its function as a pH indicator, **Propyl Red** finds applications in microbiology as a biological stain for visualizing cellular structures, in analytical chemistry as a tracking dye in chromatography, and in environmental monitoring.[1] Its solubility in organic solvents further enhances its versatility in various laboratory settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Propyl Red** is presented in the tables below for easy reference.

Table 1: General and Chemical Properties of Propyl Red

Property	Value	Reference(s)
CAS Number	2641-01-2	
Molecular Formula	C ₁₉ H ₂₃ N ₃ O ₂	
Molecular Weight	325.41 g/mol	
IUPAC Name	2-[[4-(dipropylamino)phenyl]diazenyl]benzoic acid	
Synonyms	2-(4-Dipropylaminophenylazo)benzoic acid, 4-(2-Carboxyphenylazo)-N,N-dipropylaniline	
Appearance	Reddish crystalline powder	

Table 2: Physical and Spectroscopic Properties of Propyl Red

Property	Value	Reference(s)
Melting Point	173 - 175 °C	
pKa	5.48 (at 25°C)	
pH Transition Range	4.6 - 6.6	
Color in Acid	Red	
Color in Base	Yellow	
Solubility	Insoluble in water; Soluble in ethanol and methanol	
Log P (Octanol/Water)	5.427 (Calculated)	
UV Cutoff (Propanol)	210 nm	

Note: Some physical properties are calculated estimates and should be used as a reference.

Synthesis of Propyl Red

While a specific, detailed synthesis protocol for **Propyl Red** is not readily available in the surveyed literature, a general and analogous method for the synthesis of similar azo dyes, such as Methyl Red, can be adapted. The synthesis involves a diazo coupling reaction. The following is a representative protocol.

Experimental Protocol: Synthesis of Propyl Red (Analogous Method)

Materials:

- Anthranilic acid (2-aminobenzoic acid)
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl), concentrated
- N,N-dipropylaniline

- Sodium acetate

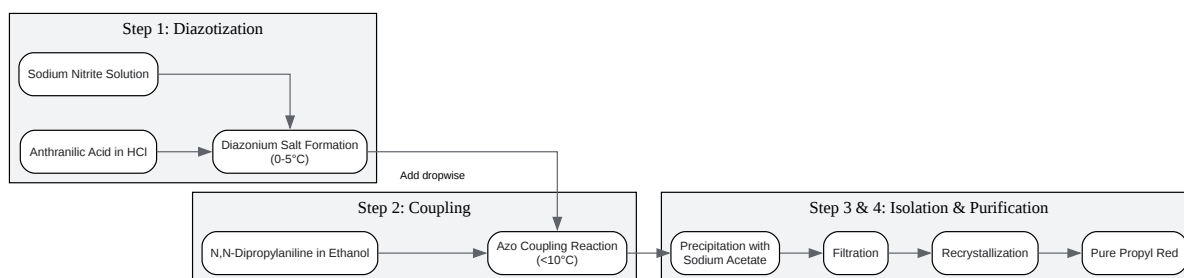
- Ethanol

- Ice

Procedure:

- Diazotization of Anthranilic Acid:
 - Dissolve a molar equivalent of anthranilic acid in a dilute solution of hydrochloric acid.
 - Cool the solution to 0-5 °C in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (1 molar equivalent) dropwise to the anthranilic acid solution. Maintain the temperature below 5 °C. The formation of the diazonium salt is indicated by a positive test with starch-iodide paper.
- Coupling Reaction:
 - In a separate beaker, dissolve N,N-dipropylaniline (1 molar equivalent) in ethanol.
 - Slowly add the cold diazonium salt solution to the N,N-dipropylaniline solution with vigorous stirring. Keep the reaction mixture cool in an ice bath.
 - After the addition is complete, continue stirring for 30-60 minutes.
- Precipitation and Isolation:
 - Slowly add a saturated solution of sodium acetate to the reaction mixture to raise the pH and facilitate the precipitation of the azo dye.
 - Allow the mixture to stand in the cold to ensure complete precipitation.
 - Collect the crude **Propyl Red** precipitate by vacuum filtration and wash it with cold water.
- Purification:

- Recrystallize the crude product from a suitable solvent, such as ethanol or an ethanol-water mixture, to obtain purified **Propyl Red**.
- Dry the purified crystals in a desiccator.



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Figure 1. Synthesis workflow for **Propyl Red** (Analogous Method).

Experimental Protocols for Key Applications

Preparation of Propyl Red Indicator Solution

Materials:

- **Propyl Red** powder
- Ethanol (95% or absolute)
- Distilled or deionized water
- Volumetric flask
- Magnetic stirrer and stir bar

Procedure for a 0.1% (w/v) Indicator Solution:

- Weigh 0.1 g of **Propyl Red** powder.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 60 mL of 95% ethanol to the flask.
- Stir the mixture using a magnetic stirrer until the **Propyl Red** is completely dissolved.
- Once dissolved, add distilled water to bring the final volume to 100 mL.
- Stopper the flask and invert it several times to ensure a homogeneous solution.
- Store the indicator solution in a tightly sealed, light-resistant bottle.

Acid-Base Titration

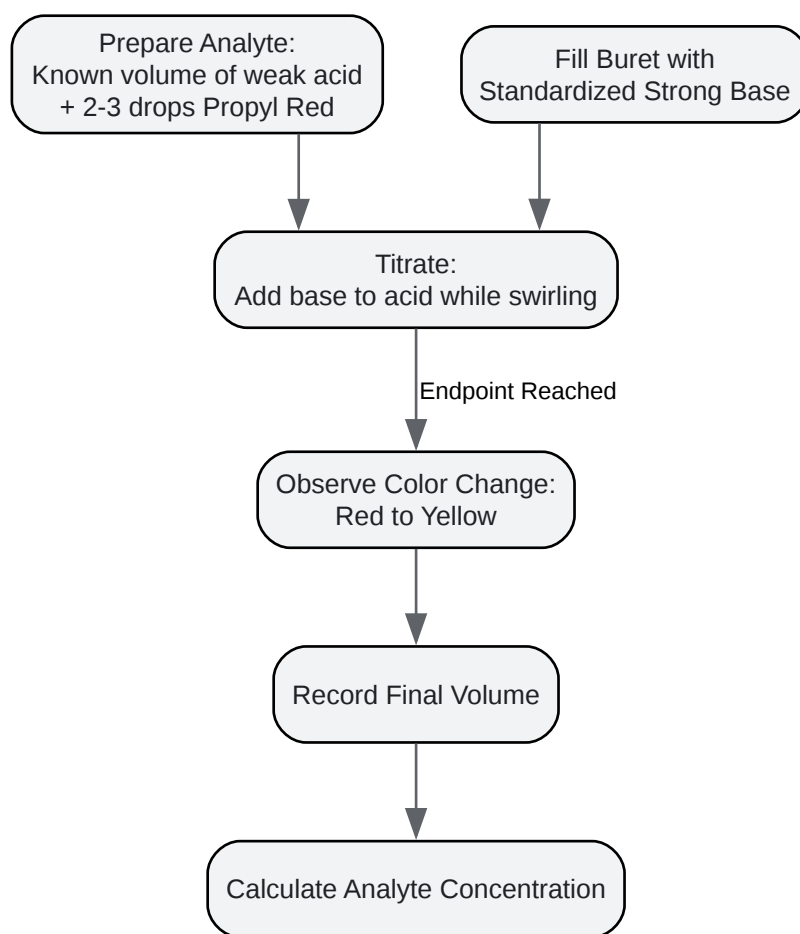
This protocol outlines the use of **Propyl Red** as an indicator for the titration of a weak acid with a strong base.

Materials:

- Analyte (weak acid of unknown concentration)
- Titrant (standardized strong base, e.g., 0.1 M NaOH)
- **Propyl Red** indicator solution (0.1%)
- Buret, stand, and clamp
- Erlenmeyer flask
- Pipette and pipette bulb
- White tile or paper

Procedure:

- Preparation:
 - Rinse the buret with a small amount of the titrant (NaOH solution) and then fill it, ensuring no air bubbles are in the tip. Record the initial buret reading.
 - Pipette a known volume (e.g., 25.00 mL) of the weak acid analyte into an Erlenmeyer flask.
 - Add 2-3 drops of the **Propyl Red** indicator solution to the flask. The solution should turn red.
- Titration:
 - Place the Erlenmeyer flask on a white tile under the buret to easily observe the color change.
 - Slowly add the NaOH titrant from the buret to the flask while constantly swirling the flask.
 - As the endpoint is approached, the yellow color will start to persist for longer where the titrant is added. At this point, add the titrant drop by drop.
 - The endpoint is reached when the solution undergoes a distinct and permanent color change from red to yellow.
 - Record the final buret reading.
- Calculation:
 - Calculate the volume of titrant used.
 - Use the molarity and volume of the titrant to determine the moles of the base used.
 - From the stoichiometry of the acid-base reaction, calculate the moles of the acid in the analyte.
 - Calculate the concentration of the acid.



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Figure 2. Workflow for acid-base titration using **Propyl Red**.

Biological Staining (General Protocol for Microbiology)

Propyl Red can be used as a vital stain in microbiology to visualize cellular structures. The following is a general protocol that can be adapted for specific microorganisms.

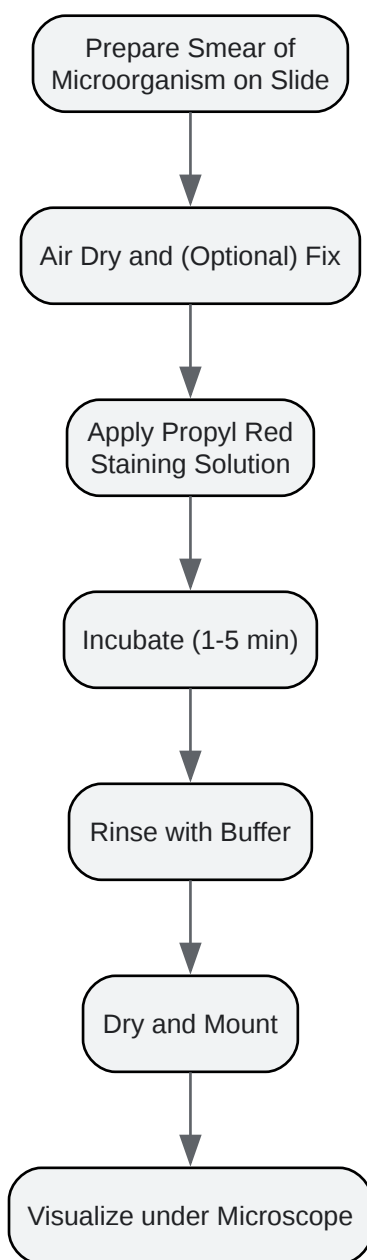
Materials:

- Microorganism culture (e.g., bacterial or yeast suspension)
- **Propyl Red** staining solution (e.g., 0.1% in ethanol, diluted in buffer)
- Phosphate-buffered saline (PBS) or appropriate buffer
- Microscope slides and coverslips

- Fixative (e.g., 4% paraformaldehyde or methanol), optional
- Microscope

Procedure:

- Sample Preparation:
 - Prepare a smear of the microorganism on a clean microscope slide and air dry.
 - Optionally, fix the cells to the slide by passing it through a flame (heat fixation for bacteria) or by treating with a chemical fixative for a specified time, followed by washing.
- Staining:
 - Cover the smear with the **Propyl Red** staining solution.
 - Incubate for a specified time (e.g., 1-5 minutes). The optimal time may need to be determined empirically.
 - Gently rinse the slide with PBS or distilled water to remove excess stain.
- Visualization:
 - Allow the slide to air dry.
 - Place a coverslip over the stained smear. A mounting medium can be used for long-term storage.
 - Observe the stained cells under a light microscope. Cellular structures should be visible with color contrast.

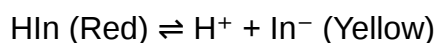


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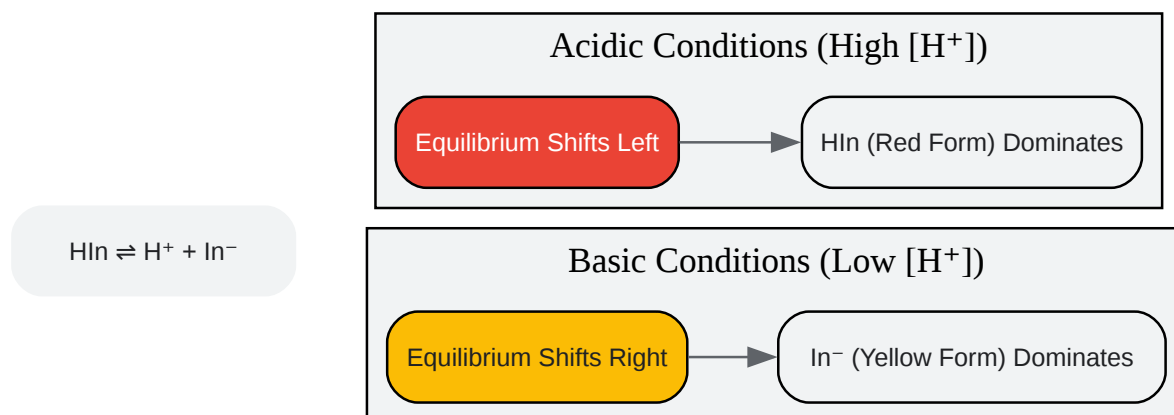
Figure 3. General workflow for biological staining with **Propyl Red**.

Mechanism of Action as a pH Indicator

Propyl Red, like other pH indicators, is a weak acid where the acidic form (HIn) and its conjugate base form (In⁻) have different colors. The equilibrium between these two forms is dependent on the hydrogen ion concentration (pH) of the solution.



According to Le Châtelier's principle, in an acidic solution (high concentration of H^+), the equilibrium shifts to the left, favoring the protonated, red form (HIn). In a basic solution (low concentration of H^+), the equilibrium shifts to the right, favoring the deprotonated, yellow form (In^-). The visible color change occurs over the pH range where both species are present in significant concentrations, which for **Propyl Red** is approximately pH 4.6 to 6.6.



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Figure 4. Mechanism of pH indication for **Propyl Red**.

Safety and Handling

Propyl Red should be handled with standard laboratory precautions. It may cause skin and eye irritation. Inhalation of the dust should be avoided. It is recommended to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling the compound. The safety data sheet (SDS) should be consulted for comprehensive safety information.

Conclusion

Propyl Red is a valuable chemical compound with well-established applications as a pH indicator and a biological stain. Its distinct color change, solubility in common organic solvents, and stability make it a reliable tool for researchers in various fields. This guide has provided a detailed overview of its properties and practical experimental protocols to facilitate its effective use in the laboratory.

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